

An In-depth Technical Guide on 3-Acetylphenyl ethyl(methyl)carbamate

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Compound of Interest

Compound Name: 3-Acetylphenyl
ethyl(methyl)carbamate

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Abstract

3-Acetylphenyl ethyl(methyl)carbamate, a compound of interest within pharmaceutical research, is primarily recognized as a process-related impurity in the synthesis of Rivastigmine, a key therapeutic agent for Alzheimer's disease. This technical guide provides a comprehensive review of the available literature on **3-Acetylphenyl ethyl(methyl)carbamate**, focusing on its chemical identity, synthesis, and putative biological activity. Due to the limited direct research on this specific molecule, this paper also draws upon data from the parent compound, Rivastigmine, and the broader class of carbamate cholinesterase inhibitors to infer its potential pharmacological profile. This guide is intended to be a foundational resource for researchers investigating Rivastigmine impurities and the structure-activity relationships of novel carbamate derivatives.

Introduction

3-Acetylphenyl ethyl(methyl)carbamate, also known as Rivastigmine impurity C [EP] or Rivastigmine Related Compound D, is an organic molecule that has garnered attention primarily due to its association with the manufacturing of Rivastigmine.[1][2][3] Rivastigmine is a carbamate-based cholinesterase inhibitor used for the symptomatic treatment of mild to moderate dementia associated with Alzheimer's and Parkinson's diseases.[2][4] As a process-related impurity, understanding the chemical and biological characteristics of **3-Acetylphenyl**

ethyl(methyl)carbamate is crucial for drug quality control and for a comprehensive understanding of the pharmacological and toxicological profile of Rivastigmine formulations. This document synthesizes the available information on **3-Acetylphenyl ethyl(methyl)carbamate**, providing a detailed overview of its chemical properties, a documented synthesis protocol, and an inferred mechanism of action based on its structural class.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Acetylphenyl ethyl(methyl)carbamate** is presented in Table 1. This data is compiled from various chemical databases and literature sources.

Property	Value	Source
IUPAC Name	(3-acetylphenyl) N-ethyl-N-methylcarbamate	[5]
Synonyms	Rivastigmine impurity C [EP], Rivastigmine Related Compound D	[1][2]
CAS Number	855300-09-3	[5]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[5]
Molecular Weight	221.25 g/mol	[5]
Appearance	Solid (predicted)	
SMILES	<chem>CCN(C)C(=O)OC1=CC=CC(=C1)C(=O)C</chem>	[5]
InChIKey	ABNQSLSOFYAGHU-UHFFFAOYSA-N	[5]

Synthesis and Experimental Protocols

The synthesis of **3-Acetylphenyl ethyl(methyl)carbamate** has been described in the context of preparing and characterizing impurities of Rivastigmine. The following protocol is adapted

from the literature.

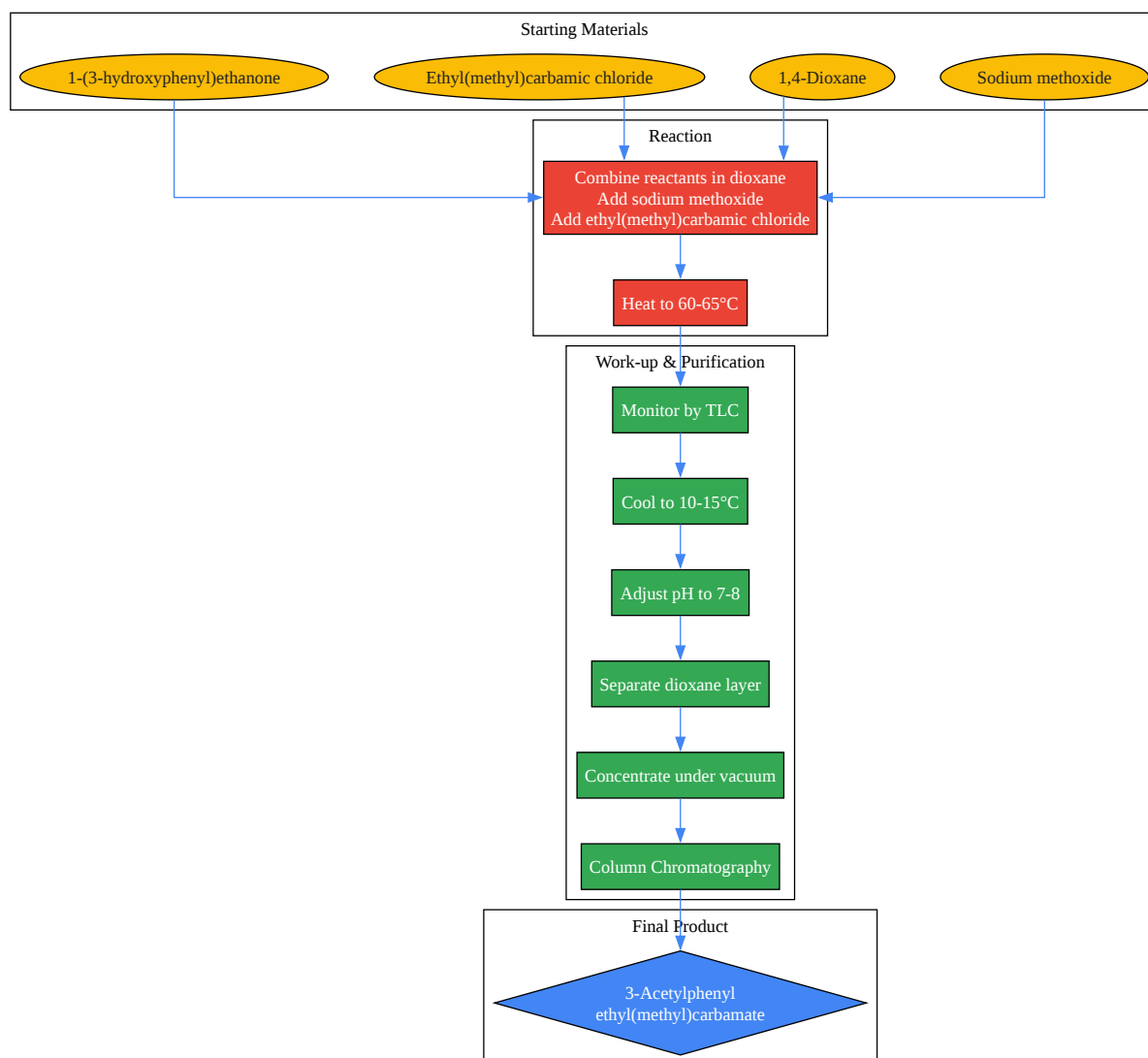
Synthesis of 3-Acetylphenyl ethyl(methyl)carbamate[6]

This synthesis involves the reaction of 1-(3-hydroxyphenyl)ethanone with ethyl(methyl)carbamic chloride.

- Materials:
 - 1-(3-hydroxyphenyl)ethanone
 - Ethyl(methyl)carbamic chloride
 - 1,4-Dioxane
 - Sodium methoxide (NaOCH₃)
 - 10% Acetic acid solution
- Procedure:
 - To a solution of 1-(3-hydroxyphenyl)ethanone (5.0 g, 36.72 mmol) in 1,4-dioxane (25 ml), add sodium methoxide (3.96 g, 73.33 mmol).
 - To this mixture, add ethyl(methyl)carbamic chloride (5.36 g, 44.09 mmol) at a temperature of 25-30°C.
 - Heat the reaction mixture to 60-65°C.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mass to 10-15°C.
 - Adjust the pH of the mixture to 7.0-8.0 by adding a 10% acetic acid solution.
 - Separate the dioxane layer and concentrate it under a vacuum to yield the crude product.
- Purification:

- The resulting crude product can be purified by column chromatography to obtain the final compound.

Logical Workflow for Synthesis



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Caption: Synthetic workflow for **3-Acetylphenyl ethyl(methyl)carbamate**.

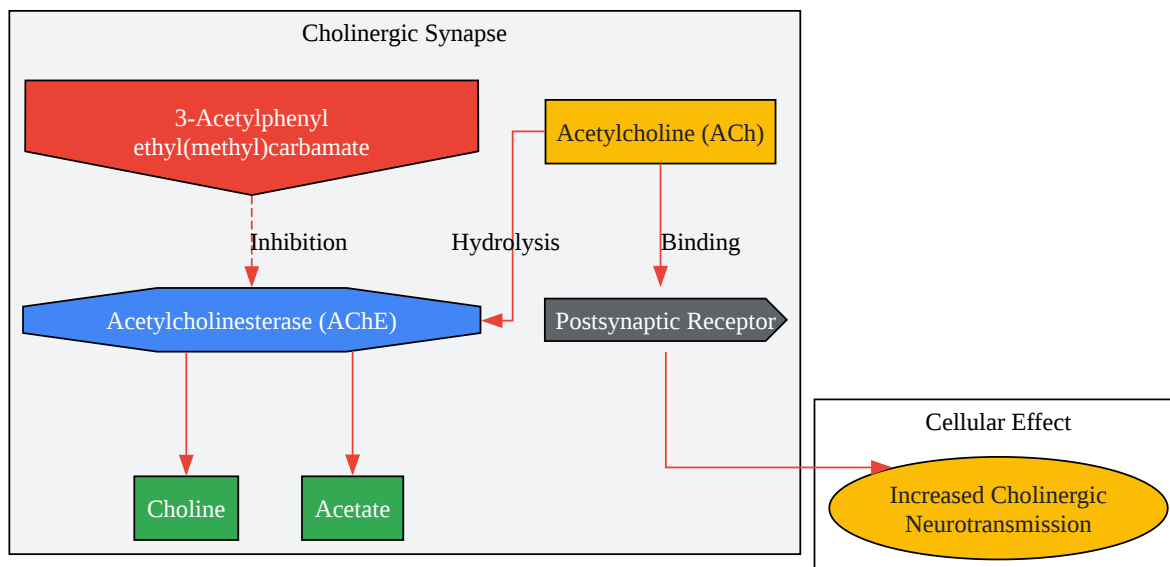
Biological Activity and Mechanism of Action

Direct studies on the biological activity of **3-Acetylphenyl ethyl(methyl)carbamate** are not readily available in the published literature. However, as a carbamate derivative and a structural analog of Rivastigmine, its primary mechanism of action is predicted to be the inhibition of cholinesterases, namely acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).

Inferred Mechanism of Action: Cholinesterase Inhibition

Carbamate inhibitors like Rivastigmine act by carbamylating the serine residue in the active site of cholinesterases.[1] This process is reversible and results in a temporary inactivation of the enzyme, leading to an increase in the concentration of acetylcholine in the synaptic cleft.[1] This enhanced cholinergic activity is the basis for the therapeutic effects of Rivastigmine in Alzheimer's disease. Given its structural similarity, **3-Acetylphenyl ethyl(methyl)carbamate** is expected to follow the same mechanism.

Signaling Pathway of Carbamate Cholinesterase Inhibitors



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Caption: General signaling pathway of carbamate cholinesterase inhibition.

Quantitative Data and Comparative Analysis

As there is no specific quantitative data for **3-Acetylphenyl ethyl(methyl)carbamate**, the following table presents data for the parent drug, Rivastigmine, and other related carbamates to provide a comparative context for its potential activity.

Compound	Target	IC50 (μM)	Source
Rivastigmine	Acetylcholinesterase (AChE)	4.15	[1]
Rivastigmine	Butyrylcholinesterase (BChE)	0.037	[1]
Neostigmine	Acetylcholinesterase (AChE)	10 (Ki)	[6]
Physostigmine	Acetylcholinesterase (AChE)	20 (Ki)	[6]
Salicylanilide Carbamates	Acetylcholinesterase (AChE)	5 - 235	
Salicylanilide Carbamates	Butyrylcholinesterase (BChE)	5 - 235	

It is important to note that the acetyl group on the phenyl ring of **3-Acetylphenyl ethyl(methyl)carbamate** will influence its electronic and steric properties compared to Rivastigmine, which has a dimethylaminoethyl group at the same position. This structural difference will likely result in a different binding affinity and inhibitory potency for AChE and BChE.

Conclusion and Future Directions

3-Acetylphenyl ethyl(methyl)carbamate is a known process-related impurity in the synthesis of Rivastigmine. While its chemical synthesis has been documented, there is a notable absence of direct research into its biological activity and pharmacological profile. Based on its carbamate structure, it is predicted to act as a cholinesterase inhibitor.

Future research should focus on:

- **Biological Evaluation:** Performing in vitro assays to determine the IC50 values of **3-Acetylphenyl ethyl(methyl)carbamate** against both acetylcholinesterase and butyrylcholinesterase.

- Pharmacokinetic Studies: Investigating the absorption, distribution, metabolism, and excretion (ADME) profile of the compound.
- Toxicological Assessment: Evaluating the potential toxicity of this impurity.

A thorough understanding of the biological properties of **3-Acetylphenyl ethyl(methyl)carbamate** is essential for ensuring the safety and efficacy of Rivastigmine and may provide insights into the structure-activity relationships of novel carbamate-based therapeutic agents.

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References

- 1. bocsci.com [bocsci.com]
- 2. Rivastigmine EP Impurity C | CAS No- 855300-09-3 [chemicea.com]
- 3. store.usp.org [store.usp.org]
- 4. veeprho.com [veeprho.com]
- 5. 3-Acetylphenyl ethyl(methyl)carbamate | C₁₂H₁₅NO₃ | CID 44189033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Biochemical interactions of carbamates and ecothiophate with the activated conformation of nicotinic acetylcholine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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